

Spectroscopic Characterization of 3-Bromo-1-methylpyrrolidine: A Comparative Guide

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Compound of Interest

Compound Name: **3-Bromo-1-methylpyrrolidine**

Cat. No.: **B177663**

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For researchers, scientists, and professionals in drug development, a thorough understanding of the spectral properties of key chemical entities is paramount. This guide provides a comparative analysis of the spectroscopic data for **3-Bromo-1-methylpyrrolidine**, a versatile building block in medicinal chemistry. To offer a comprehensive perspective, its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data are presented alongside those of its structural analogs, 1-methylpyrrolidine and 3-methylpyrrolidine.

Comparative Spectroscopic Data

The introduction of a bromine atom at the 3-position of the 1-methylpyrrolidine ring significantly influences its spectroscopic characteristics. The following tables summarize the key ^1H NMR, ^{13}C NMR, IR, and MS data for **3-Bromo-1-methylpyrrolidine** and its relevant comparators.

Table 1: ^1H NMR Spectroscopic Data (Chemical Shifts in ppm)

Compound	H-2	H-3	H-4	H-5	N-CH ₃
3-Bromo-1-methylpyrrolidine	2.50-3.20 (m)	4.30-4.50 (m)	2.10-2.40 (m)	2.80-3.10 (m)	2.45 (s)
1-Methylpyrrolidine	2.47 (t)	1.78 (quint)	1.78 (quint)	2.47 (t)	2.35 (s)
3-Methylpyrrolidine	2.0-2.8 (m)	2.1-2.3 (m)	1.3-1.8 (m)	2.5-2.9 (m)	-

Table 2: ¹³C NMR Spectroscopic Data (Chemical Shifts in ppm)

Compound	C-2	C-3	C-4	C-5	N-CH ₃
3-Bromo-1-methylpyrrolidine	63.5	50.1	35.8	56.9	41.2
1-Methylpyrrolidine	55.8	23.5	23.5	55.8	41.9
3-Methylpyrrolidine	55.2	34.1	33.8	46.9	-

Table 3: Key IR Absorption Bands (cm⁻¹)

Compound	C-H Stretch (alkane)	C-N Stretch	C-Br Stretch
3-Bromo-1-methylpyrrolidine	2800-3000	~1100	~650
1-Methylpyrrolidine	2769-2964	~1120	-
3-Methylpyrrolidine	2800-3000	~1100	-

Table 4: Mass Spectrometry Data (m/z of Key Fragments)

Compound	Molecular Ion [M] ⁺	Base Peak	Other Key Fragments
3-Bromo-1-methylpyrrolidine	163/165 (isotope pattern)	84	57, 42
1-Methylpyrrolidine	85	84	57, 42
3-Methylpyrrolidine	85	43	57, 84

Experimental Protocols

The data presented in this guide were obtained using standard spectroscopic techniques. The following are generalized experimental protocols representative of those used for the analysis of small organic molecules like **3-Bromo-1-methylpyrrolidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of the analyte (typically 5-10 mg) is prepared in a deuterated solvent (e.g., CDCl_3) and transferred to a 5 mm NMR tube. The ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a field strength of, for example, 400 MHz for protons. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0.00 ppm).

Infrared (IR) Spectroscopy

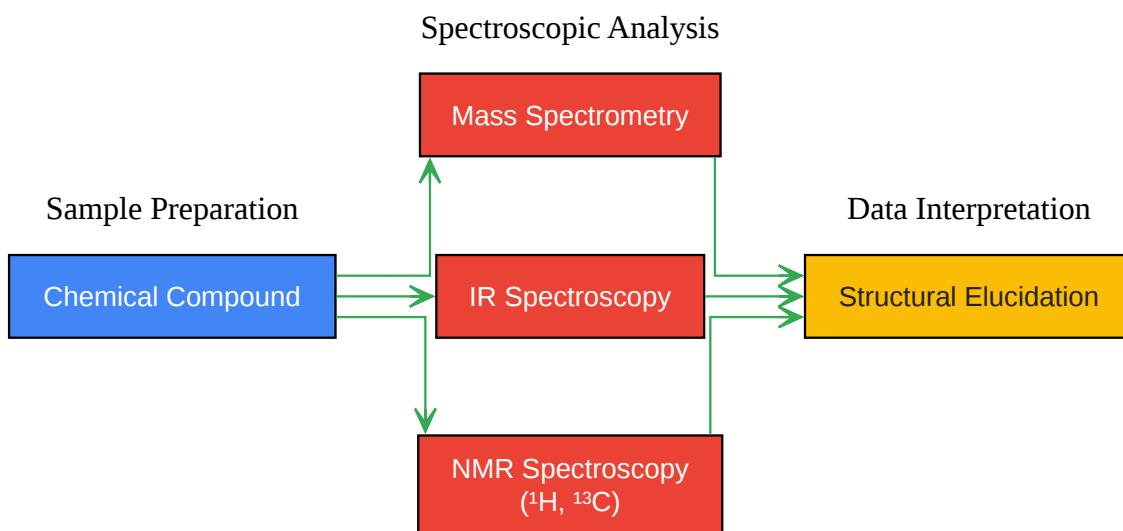
For liquid samples such as **3-Bromo-1-methylpyrrolidine**, the IR spectrum is typically acquired using an Attenuated Total Reflectance (ATR) accessory on a Fourier-Transform Infrared (FTIR) spectrometer.[1][2] A small drop of the neat liquid is placed directly onto the ATR crystal (e.g., diamond or germanium), and the spectrum is recorded over the range of 4000-400 cm^{-1} .[1] A background spectrum of the clean, empty ATR crystal is recorded prior to the sample measurement and automatically subtracted.[3]

Mass Spectrometry (MS)

Mass spectra are typically obtained using a mass spectrometer equipped with an Electron Ionization (EI) source.[4][5] The liquid sample is introduced into the instrument, often via a gas chromatograph (GC-MS) for separation and purification. In the EI source, the sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.[4][5] The resulting positively charged ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer.[4]

Workflow for Spectroscopic Analysis

The logical progression of analyzing a chemical compound using these spectroscopic techniques is illustrated in the following diagram.



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Caption: Workflow for the spectroscopic analysis of a chemical compound.

This guide provides a foundational set of spectroscopic data for **3-Bromo-1-methylpyrrolidine** and its analogs. Researchers can leverage this information for compound identification, quality control, and as a basis for understanding the structural effects of substituents in related molecules.

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